

3-Ethyl-2,5-dimethylhexane structural formula

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Compound of Interest

Compound Name: 3-Ethyl-2,5-dimethylhexane

CAS No.: 52897-04-8

Cat. No.: B12647771

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Executive Summary

In the high-precision domain of pharmaceutical development, branched alkanes serve as critical non-polar reference standards for lipophilicity assessments, gas chromatography (GC) retention indexing, and metabolic stability studies.^[1] **3-Ethyl-2,5-dimethylhexane** (CAS: 52897-04-8) represents a chemically significant decane isomer (

) characterized by high steric bulk and a specific chiral center at C3.^[1]

This guide provides a comprehensive technical breakdown of this molecule, moving beyond basic data to explore its stereochemical implications, robust synthesis via Grignard alkylation, and spectral validation.^[1] It is designed for researchers requiring a definitive structural and synthetic reference.^[1]

Part 1: Structural Architecture & Stereochemistry

The structural integrity of **3-Ethyl-2,5-dimethylhexane** is defined by its branched carbon skeleton, which imparts lower boiling points and density compared to its linear counterpart (n-decane) due to reduced surface area for Van der Waals interactions.^[1]

Nomenclature and Identification

- IUPAC Name: **3-Ethyl-2,5-dimethylhexane**^{[1][2][3][4][5][6]}
- Molecular Formula:
^{[3][4][5][7]}
- Molecular Weight: 142.28 g/mol ^{[3][7]}
- CAS Registry Number: 52897-04-8^{[1][2][3][4][8]}
- SMILES:CCC(CC(C)C)C(C)C
- InChI Key:UJEUVDLASLOZIV-UHFFFAOYSA-N^{[1][2][3][4]}

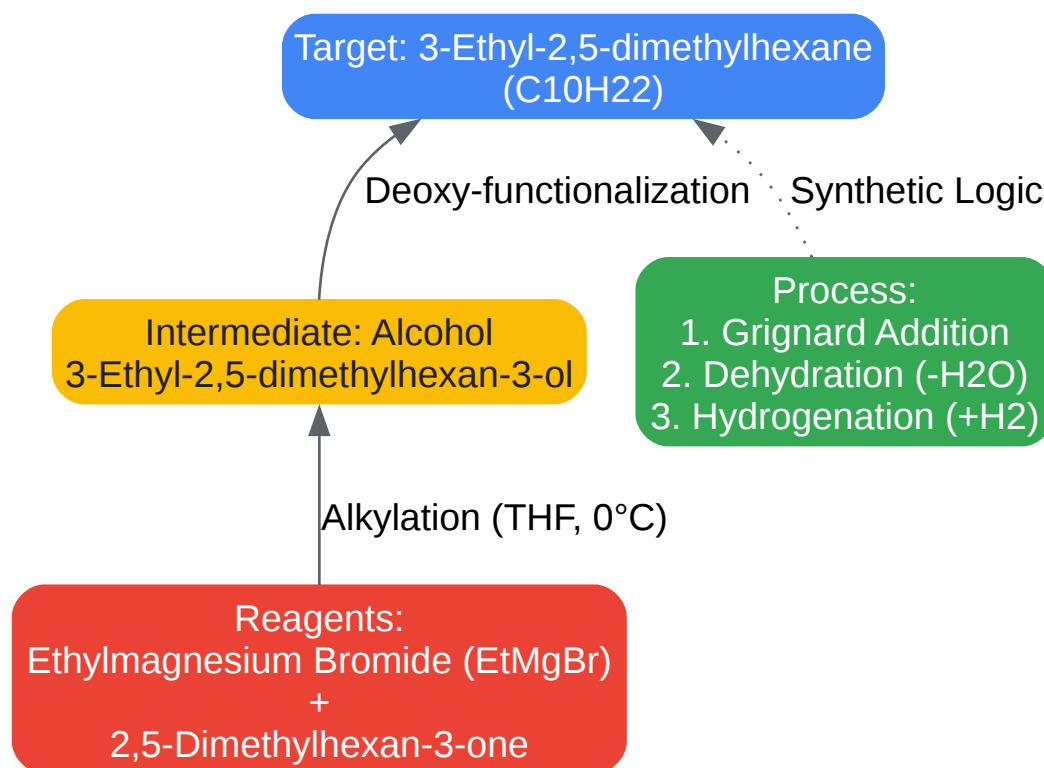
Stereochemical Analysis

The molecule possesses a single chiral center at Carbon 3 (C3).^[1] The four substituents attached to C3 are:

- Hydrogen atom (-H)^[1]
- Ethyl group (
^[1])
- Isopropyl group (
) derived from C2.^[1]
- Isobutyl group (
) derived from C4-C6.^[1]

Because all four groups are distinct, **3-Ethyl-2,5-dimethylhexane** exists as a pair of enantiomers: (3R)- and (3S)-.^[1] In non-stereoselective synthesis, the product is obtained as a racemic mixture.^[1]

Figure 1: Structural Connectivity & Retrosynthesis (Visualization of the carbon skeleton and logical disconnection for synthesis)



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Caption: Retrosynthetic analysis showing the disconnection of the C3-Ethyl bond to reveal the ketone precursor.

Part 2: Physicochemical Profile & SAR Implications

For drug development professionals, this alkane serves as a model for "steric bulk" in Structure-Activity Relationship (SAR) studies.^[1] Its high lipophilicity (LogP) makes it an excellent probe for hydrophobic pockets in receptor binding assays or as a solvent standard in partition coefficient experiments.^[1]

Table 1: Key Physicochemical Properties

Property	Value / Range	Relevance to Protocol
Boiling Point	157°C (at 760 mmHg)	Distillation purification set-point.[1]
Density	~0.735 g/mL (Predicted)	Volume-to-mass conversion for dosing.[1]
LogP (Octanol/Water)	4.8 (Predicted)	High lipophilicity; mimics cell membrane core.[1]
Refractive Index	~1.415	Purity check via refractometer.
Flash Point	~45°C	Flammability hazard; requires inert atmosphere.[1]

Application Note: In GC-MS analysis, **3-Ethyl-2,5-dimethylhexane** is often used to calculate Kovats Retention Indices (RI).[1] Its specific branching pattern typically elutes earlier than n-decane (RI=1000) but later than lighter branched isomers, providing a critical calibration point in the RI 890–950 range.[1]

Part 3: Synthesis & Purification Protocols

Direct synthesis of specific branched alkanes is rarely achieved by simple alkylation due to rearrangement issues.[1] The most robust, self-validating protocol involves a Grignard reaction followed by reduction.[1]

Reaction Scheme

- Nucleophilic Addition: 2,5-Dimethylhexan-3-one + Ethylmagnesium bromide

Tertiary Alcohol.[1]

- Dehydration: Tertiary Alcohol

Alkene mixture (Zaitsev/Hofmann products).[1]

- Hydrogenation: Alkene mixture +

3-Ethyl-2,5-dimethylhexane. [1]

Detailed Experimental Workflow

Step 1: Grignard Formation & Addition

- Setup: Flame-dried 3-neck flask, atmosphere.
- Reagents: 2,5-Dimethylhexan-3-one (1.0 eq), EtMgBr (1.2 eq, 3.0M in ether).
- Protocol:
 - Cool EtMgBr solution to 0°C.
 - Add ketone dropwise over 30 mins to prevent exotherm.
 - Reflux for 2 hours to ensure completion.
 - Quench: Pour into ice-cold saturated .
 - Extraction: Extract with diethyl ether (mL). Dry over .[\[1\]](#)

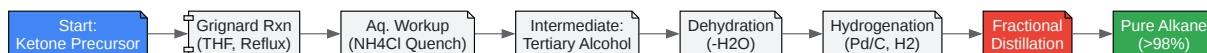
Step 2: Deoxygenation (Dehydration/Hydrogenation)

- Dehydration: Reflux the crude alcohol with catalytic p-toluenesulfonic acid (pTsOH) in benzene/toluene with a Dean-Stark trap to remove water.[\[1\]](#)
- Hydrogenation:
 - Dissolve crude alkene in ethanol.[\[1\]](#)
 - Add 10% Pd/C catalyst (5 wt%).[\[1\]](#)
 - Stir under

balloon (1 atm) for 12 hours.

- Filtration: Filter through Celite to remove Pd/C.[1]

Figure 2: Synthesis & Purification Workflow (Operational logic for the isolation of the target alkane)



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Caption: Step-wise workflow from ketone precursor to purified alkane.

Part 4: Analytical Validation (Spectroscopy)

Trustworthiness in chemical synthesis relies on spectral confirmation.[1] The following data confirms the structure of **3-Ethyl-2,5-dimethylhexane**.

Proton NMR (NMR, 400 MHz,)

The spectrum is characterized by complex overlapping multiplets due to the similar chemical environments of the alkyl protons.

- 0.82 - 0.90 ppm (Multiplet, 15H): Corresponds to the five methyl groups.[1] The isopropyl methyls appear as doublets (), while the ethyl terminal methyl is a triplet.
- 1.10 - 1.35 ppm (Multiplet, 5H): Methylene () protons of the ethyl group and the isobutyl chain.[1]
- 1.40 - 1.60 ppm (Multiplet, 2H): Methine () protons at C2 and C5.[1]
- 1.65 ppm (Multiplet, 1H): Methine proton at the chiral center C3.

Mass Spectrometry (GC-MS, EI, 70 eV)

- Molecular Ion (m/z 142 (often weak or absent due to fragmentation)).^[1]
- Base Peak: Typically m/z 43 (m/z 57) due to stable carbocation formation at branching points.^[1]
- Diagnostic Fragment: Loss of ethyl group (m/z 113).^[1]

References

- National Institute of Standards and Technology (NIST). Hexane, 3-ethyl-2,5-dimethyl- Mass Spectrum and Retention Indices.^[1] NIST Chemistry WebBook, SRD 69.^[1] Available at: [\[Link\]](#)
- PubChem. **3-Ethyl-2,5-dimethylhexane** Compound Summary (CID 521421).^[1] National Library of Medicine.^[1] Available at: [\[Link\]](#)
- Clayden, J., Greeves, N., & Warren, S. (2012).^[1] Organic Chemistry. Oxford University Press.^[1] (General reference for Grignard and Hydrogenation protocols).
- Chemister. Database of Physical Properties: **3-ethyl-2,5-dimethylhexane**.^[1] Available at: [\[Link\]](#)^[9]

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Sources

- 1. Hexane, 3-ethyl-2,5-dimethyl- | C₁₀H₂₂ | CID 521421 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Hexane, 3-ethyl-2,5-dimethyl- [webbook.nist.gov]
- 3. 3-ethyl-2,5-dimethylhexane [stenutz.eu]
- 4. Hexane, 3-ethyl-2,5-dimethyl- [webbook.nist.gov]
- 5. (3S)-3-ethyl-2,5-dimethylhexane | C₁₀H₂₂ | CID 71423225 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. CID 91233004 | C₁₀H₂₁- | CID 91233004 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 3-ethyl-2,5-dimethylhexane [chemister.ru]
- 8. Page loading... [wap.guidechem.com]
- 9. scribd.com [scribd.com]
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